Technical Guide: Stability, Storage, and Handling of 4-(1-Pyrazolyl)-2-butanone

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Compound of Interest

Compound Name:	*4-(1-Pyrazolyl)-2-butanone*
CAS No.:	*89943-03-3*
Cat. No.:	*B1298281*

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CAS: 13234-45-2 Synonyms: 4-(1H-pyrazol-1-yl)butan-2-one; 1-(3-Oxobutyl)pyrazole
Molecular Formula: $C_7H_{10}N_2O$ Molecular Weight: 138.17 g/mol

Executive Summary

4-(1-Pyrazolyl)-2-butanone is a bifunctional intermediate utilized primarily as a ligand precursor in coordination chemistry and a building block in pharmaceutical synthesis. While structurally simple, possessing a pyrazole ring and a ketone moiety, its stability profile is governed by the reversibility of its formation pathway (Michael addition).

Critical Technical Insight: The primary stability risk for this compound is not oxidative degradation, but the retro-Michael deconstruction. Under thermal stress or basic conditions, the molecule can revert to its precursors: Pyrazole and Methyl Vinyl Ketone (MVK). Because MVK is a highly toxic lachrymator and alkylating agent, degraded samples of **4-(1-Pyrazolyl)-2-butanone** pose a significant, often overlooked, safety hazard.

This guide details the physicochemical drivers of this instability and provides a self-validating storage protocol to ensure compound integrity and researcher safety.

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Physicochemical Profile & Reactivity[1][2][3][4]

To understand the storage requirements, we must first analyze the molecule's bond dissociation tendencies.

Structural Analysis

The molecule consists of a pyrazole nitrogen (N1) bonded to the

-carbon of a butanone chain. This C-N bond is formed via the conjugate addition of pyrazole to methyl vinyl ketone. Unlike amide or ether linkages, this specific C-N bond adjacent to a carbonyl system is susceptible to

-elimination.

Key Properties Table

Property	Description	Relevance to Stability
Physical State	Liquid (at RT) or low-melting solid	Liquids have higher molecular mobility, increasing intermolecular reaction rates.
Boiling Point	~110–115°C (at reduced pressure)	High thermal input during purification can trigger decomposition.
Solubility	Soluble in alcohols, DCM, chloroform	Protophilic solvents can catalyze proton transfer, accelerating equilibrium shifts.
pKa (Conj. Acid)	~2.5 (Pyrazole nitrogen)	The pyrazole ring is weakly basic; strong acids form stable salts, potentially stabilizing the C-N bond.
Hygroscopicity	Moderate	Moisture can act as a pseudo-base or nucleophile, promoting hydrolysis or elimination.

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Degradation Mechanisms: The Retro-Michael Pathway

The most critical concept for the handling of **4-(1-Pyrazolyl)-2-butanone** is the Michael Equilibrium.

The Mechanism

The synthesis involves the attack of the pyrazole nitrogen on the

-carbon of MVK. This reaction is reversible.[1][2] In a stored sample, entropy favors the dissociation into two smaller molecules, particularly if the temperature rises.

This reaction is catalyzed by:

- Heat: Increases kinetic energy, overcoming the activation barrier for elimination.
- Bases: Abstract a proton from the

  -position (next to the ketone), facilitating the expulsion of the pyrazole leaving group.
- Lewis Acids: Can coordinate to the ketone oxygen, weakening the

  -C-N bond.

Visualization of the Degradation Pathway

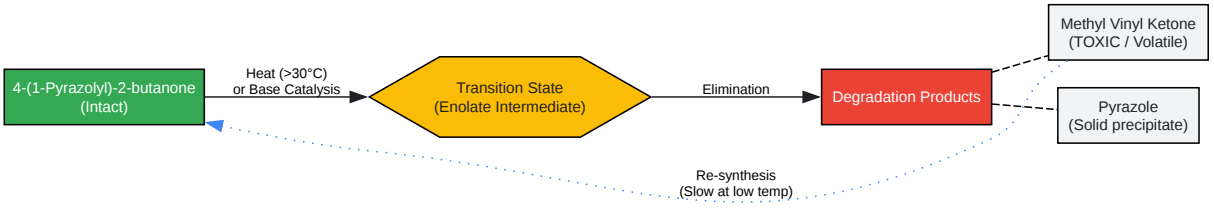

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Figure 1: The retro-Michael decomposition pathway. Note that the generation of MVK introduces a volatile toxicant into the storage container.

Storage Protocols

Based on the degradation mechanism, the following storage protocol is mandatory to maintain purity >98%.

Environmental Conditions[2]

- Temperature:2°C to 8°C (Refrigerated) is standard for active use.[3] For long-term archiving (>6 months), store at -20°C.
  - Reasoning: Lowering temperature kinetically inhibits the retro-Michael elimination.
- Atmosphere:Inert Gas (Argon or Nitrogen).
  - Reasoning: Oxygen can oxidize the

    -carbon position. Moisture can facilitate proton transfer, accelerating the equilibrium shift.
- Container:Amber Glass Vials with Teflon-lined caps.
  - Reasoning: Protects from UV light (which can induce radical formation at the ketone) and ensures a chemically resistant seal against the ketone moiety.

Handling "Old" Samples (Safety Critical)

If a bottle of **4-(1-Pyrazolyl)-2-butanone** has been stored at room temperature for an extended period:

- Do NOT smell it directly. Pure compound has a mild odor. A sharp, acrid, lacrimatory smell indicates the presence of MVK.
- Open in a Fume Hood. Assume MVK vapor is present in the headspace.

Storage Decision Workflow

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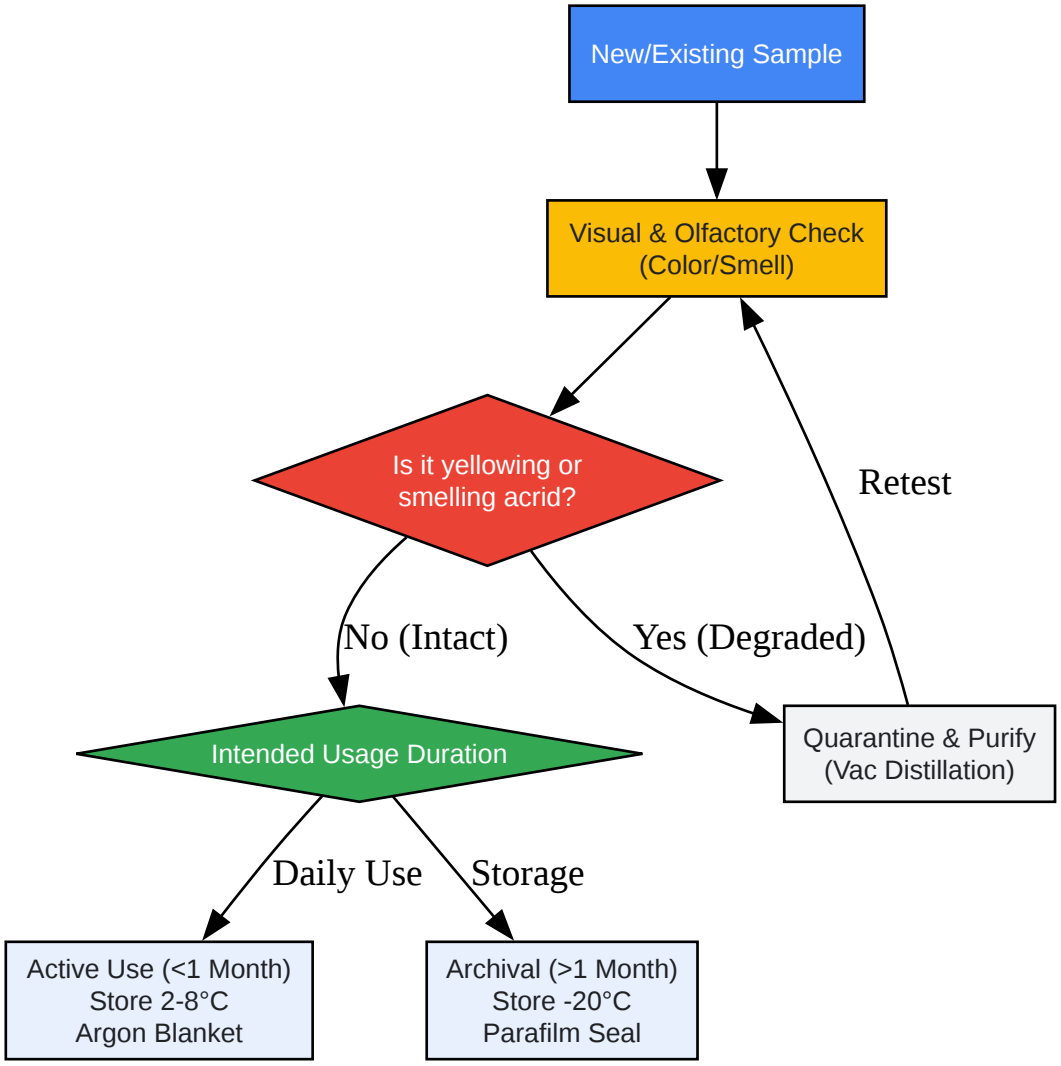

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Figure 2: Decision tree for evaluating sample integrity and selecting storage conditions.

Quality Control & Validation

To validate the integrity of the compound, use the following analytical markers.

NMR Spectroscopy (^{1}H NMR)

This is the gold standard for detecting the retro-Michael breakdown.

- Target Signal (Product): Look for the triplets of the ethylene bridge (

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ppm and

ppm).

- Impurity Signal (MVK): Look for the characteristic vinyl protons of Methyl Vinyl Ketone (multiplets at

ppm).

- Impurity Signal (Pyrazole): Look for free pyrazole protons (often shifted slightly compared to the alkylated species).

GC-MS / HPLC

- GC-MS: Be cautious. The high injector port temperature (often >200°C) can induce the retro-Michael reaction during analysis, leading to a false positive for degradation.
  - Protocol Adjustment: Use a lower injector temperature or "Cold On-Column" injection if possible.
- HPLC: Preferred for purity checks. Use a neutral pH mobile phase (e.g., Water/Acetonitrile). Avoid basic buffers which catalyze degradation on the column.

Synthesis & Purification Notes

If the compound degrades, it can often be re-purified rather than discarded.

- Synthesis: Typically involves the reaction of Pyrazole + MVK in the presence of a catalytic amount of base (e.g., Triethylamine) or simply by heating.
- Purification: Vacuum distillation is effective.
  - Warning: Do not overheat the pot. If the temperature exceeds 140°C, the equilibrium shifts rapidly toward the volatile MVK, which will distill over with your product or be lost to the vacuum trap.

References

- Reversibility of Michael Additions

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- The retro-Michael reaction is a well-documented phenomenon for -amino ketones and azole adducts.
- Source:

- Methyl Vinyl Ketone (MVK)
  - MVK is a known toxic byproduct of the degradation of rel
  - Source:

- Pyrazole Chemistry & Stability
  - General stability of N-alkylated pyrazoles and their synthesis via Michael addition.
  - Source:

- Analogous Compound Handling (4-Hydroxy-2-butanone)
  - While a different molecule, the handling of butanone derivatives provides baseline safety d
  - Source:

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